

A Comprehensive Technical Guide to the Physical Properties of 1,2-Epoxytridecane

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Compound of Interest

Compound Name: 2-Undecyloxirane

Cat. No.: B156488

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,2-Epoxytridecane, a member of the epoxide family, is a valuable intermediate in organic synthesis and holds potential for various applications, including in the development of novel therapeutic agents. A thorough understanding of its physical properties is fundamental for its effective use in research and development. This technical guide provides a detailed overview of the key physical characteristics of 1,2-Epoxytridecane, supported by experimental protocols for their determination.

Core Physical Properties

The physical properties of 1,2-Epoxytridecane are crucial for its handling, purification, and application in chemical reactions. The following table summarizes the key quantitative data for (R)-(+)-1,2-Epoxytridecane.

Property	Value	Reference
Molecular Formula	$C_{13}H_{26}O$	
Molecular Weight	198.34 g/mol	
Boiling Point	138 °C at 15 mmHg	
Density	0.841 g/mL at 25 °C	
Refractive Index	$n_{20/D}$ 1.438	
Melting Point	Not available	
Solubility	Not available	
Optical Activity	$[\alpha]_{25/D} +10^\circ$, neat	

Experimental Protocols

Accurate determination of physical properties is paramount in chemical research. Below are detailed methodologies for measuring the key physical parameters of 1,2-Epoxytridecane.

Determination of Boiling Point (Micro-method)

The boiling point of a small quantity of 1,2-Epoxytridecane can be determined using a Thiele tube apparatus.

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Small test tube (Durham tube)
- Capillary tube (sealed at one end)
- Heating source (Bunsen burner or oil bath)
- Sample of 1,2-Epoxytridecane

Procedure:

- A few drops of 1,2-Epoxytridecane are placed into the small test tube.
- The capillary tube is inverted (open end down) and placed into the test tube containing the sample.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in the Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- The Thiele tube is gently heated. As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- Heating is continued until a rapid and continuous stream of bubbles is observed.
- The heating source is removed, and the liquid is allowed to cool.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Determination of Density

The density of liquid 1,2-Epoxytridecane can be determined using a pycnometer or by direct mass and volume measurements.

Apparatus:

- Pycnometer (specific gravity bottle) of a known volume
- Analytical balance
- Water bath with temperature control
- Sample of 1,2-Epoxytridecane

Procedure:

- The empty, clean, and dry pycnometer is weighed accurately.
- The pycnometer is filled with 1,2-Epoxytridecane, ensuring no air bubbles are trapped.
- The filled pycnometer is placed in a constant temperature water bath (e.g., 25 °C) until it reaches thermal equilibrium.
- The pycnometer is removed from the bath, wiped dry, and weighed accurately.
- The weight of the 1,2-Epoxytridecane is determined by subtracting the weight of the empty pycnometer.
- The density is calculated by dividing the mass of the sample by the known volume of the pycnometer.

Determination of Refractive Index

The refractive index, a measure of how light bends as it passes through the substance, is a characteristic property.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper
- Sample of 1,2-Epoxytridecane
- Solvent for cleaning (e.g., ethanol or acetone)

Procedure:

- The refractometer is calibrated using a standard of known refractive index (e.g., distilled water).
- The temperature of the refractometer prisms is maintained at a constant value (e.g., 20 °C) using the circulating water bath.

- A few drops of 1,2-Epoxytridecane are placed on the lower prism of the refractometer.
- The prisms are closed and locked.
- The eyepiece is adjusted to bring the dividing line between the light and dark fields into sharp focus.
- The control knob is turned to move the dividing line to the center of the crosshairs.
- The refractive index is read from the scale.
- The prisms are cleaned thoroughly with a suitable solvent after the measurement.

Determination of Solubility

A qualitative assessment of solubility in various solvents is essential for reaction setup and purification.

Apparatus:

- Small test tubes
- Vortex mixer (optional)
- A range of common laboratory solvents (e.g., water, ethanol, acetone, diethyl ether, hexane)
- Sample of 1,2-Epoxytridecane

Procedure:

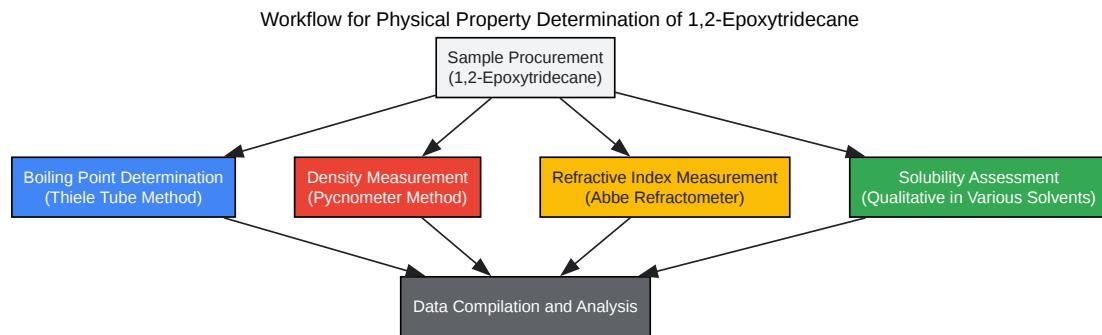
- Approximately 0.1 mL of 1,2-Epoxytridecane is added to a test tube.
- Approximately 1 mL of a chosen solvent is added to the test tube.
- The mixture is agitated vigorously (e.g., by flicking the test tube or using a vortex mixer) for about one minute.
- The mixture is observed for homogeneity. If a single clear phase is formed, the compound is considered soluble. If two distinct layers remain or the sample does not dissolve, it is

considered insoluble.

- This procedure is repeated for a range of solvents of varying polarities.

Logical Workflow for Property Determination

The following diagram illustrates a logical workflow for the experimental determination of the physical properties of 1,2-Epoxytridecane.



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Workflow for determining the physical properties of 1,2-Epoxytridecane.

Conclusion

This guide provides a foundational understanding of the physical properties of 1,2-Epoxytridecane, essential for its application in scientific research and drug development. The provided experimental protocols offer a practical framework for the accurate determination of these properties in a laboratory setting. While data for melting point and specific solubility are currently unavailable in the cited literature, the outlined methodologies can be employed to ascertain these values.

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